

"molecular structure and IUPAC name of 1-nitro-2-carboxyanthraquinone"

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Compound of Interest

Compound Name: 1-Nitro-2-carboxyanthraquinone

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An In-depth Technical Guide to 1-Nitro-2-carboxyanthraquinone

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the molecular structure, IUPAC nomenclature, physicochemical properties, synthesis, and potential biological significance of **1-nitro-2-carboxyanthraquinone**. Detailed experimental protocols and visual representations of relevant biological pathways are included to support advanced research and development activities.

Molecular Structure and IUPAC Name

IUPAC Name: 1-nitro-9,10-dioxoanthracene-2-carboxylic acid[1][2][3]

Synonyms: 1-Nitroanthraquinone-2-carboxylic acid, 1-NA-2-CA, 1-Nitro-2-anthraquinonecarboxylic acid[1][2][3]

Molecular Formula: C₁₅H₇NO₆[1][4]

Molecular Weight: 297.22 g/mol [1][2][4]

CAS Number: 128-67-6[1][2][4]

Chemical Structure:

Caption: 2D structure of **1-nitro-2-carboxyanthraquinone**.

Physicochemical Data

The following table summarizes the key physicochemical properties of **1-nitro-2-carboxyanthraquinone**.

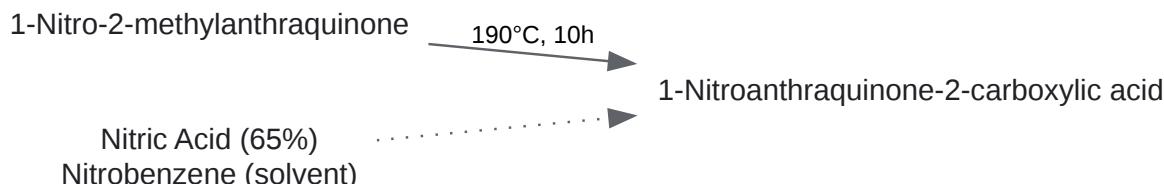
Property	Value	Reference
Physical State	Yellow, crystalline solid	[5]
Melting Point	288 °C (decomposes)	[5]
Solubility	Soluble in ethanol, acetone, acetic acid, and dimethyl sulfoxide (DMSO). Limited solubility in water.	[5][6]
GHS Hazard Statements	H302: Harmful if swallowed H400: Very toxic to aquatic life	[1][2]
GHS Precautionary Statements	P264, P270, P273, P301+P317, P330, P391, P501	[1][2]

Experimental Protocols

Synthesis of 1-Nitro-2-carboxyanthraquinone

This protocol is adapted from a patented method for the synthesis of 1-nitroanthraquinone-2-carboxylic acids.

Reaction Scheme:



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Caption: Synthesis of **1-nitro-2-carboxyanthraquinone**.

Materials:

- 1-Nitro-2-methylantraquinone
- Nitrobenzene
- 65% (w/w) Nitric acid
- Water
- Reaction vessel with heating mantle, stirrer, condenser, and addition funnels
- Filtration apparatus
- Steam distillation apparatus

Procedure:

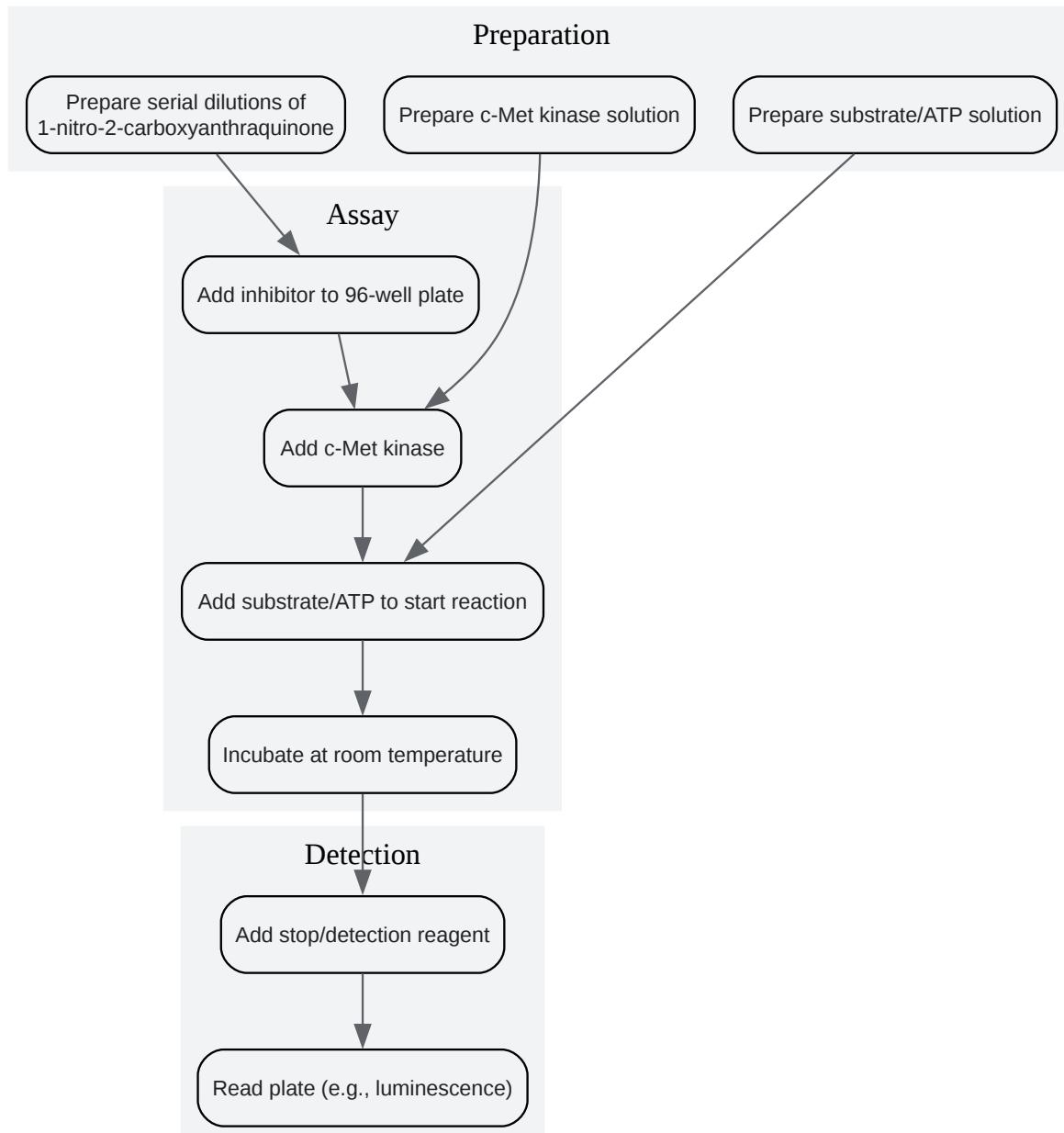
- A mixture of 1069 g (4.1 mol) of 1-nitro-2-methylantraquinone and 4820 g of nitrobenzene is heated to 190 °C in the reaction vessel.[7]
- At this temperature, 4200 g (3000 ml; 43.3 mol) of 65% strength by weight nitric acid and 2410 g (2000 ml) of nitrobenzene are metered in separately from one another over a period of 10 hours.[7]
- During the addition, approximately 3000 ml of 50% by weight nitric acid and about 2000 ml of nitrobenzene are distilled off.[7]

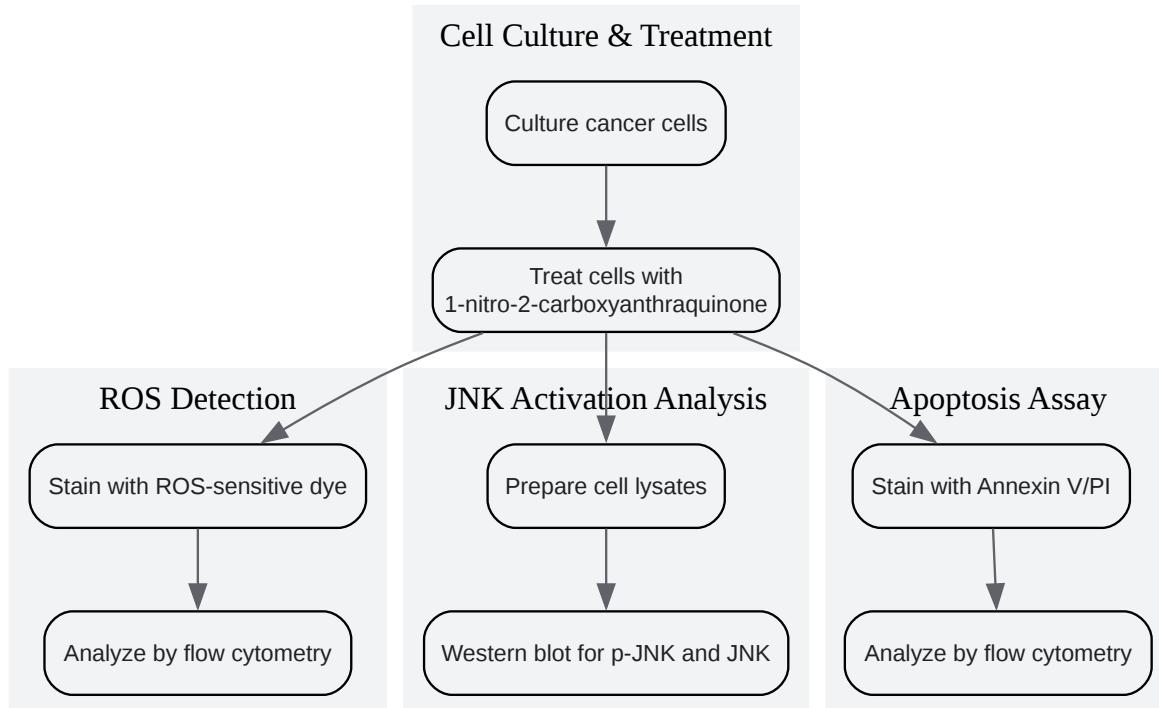
- After the nitric acid addition is complete, the reaction mixture is stirred for an additional 30 minutes and then cooled to 110 °C.[7]
- The precipitated 1-nitroanthraquinone-2-carboxylic acid is filtered off.[7]
- The crude product is suspended in 4000 ml of water.[7]
- Residual nitrobenzene is removed from the solid by steam distillation.[7]
- The purified 1-nitroanthraquinone-2-carboxylic acid is separated from the aqueous suspension by filtration and dried at 100 °C.[7]

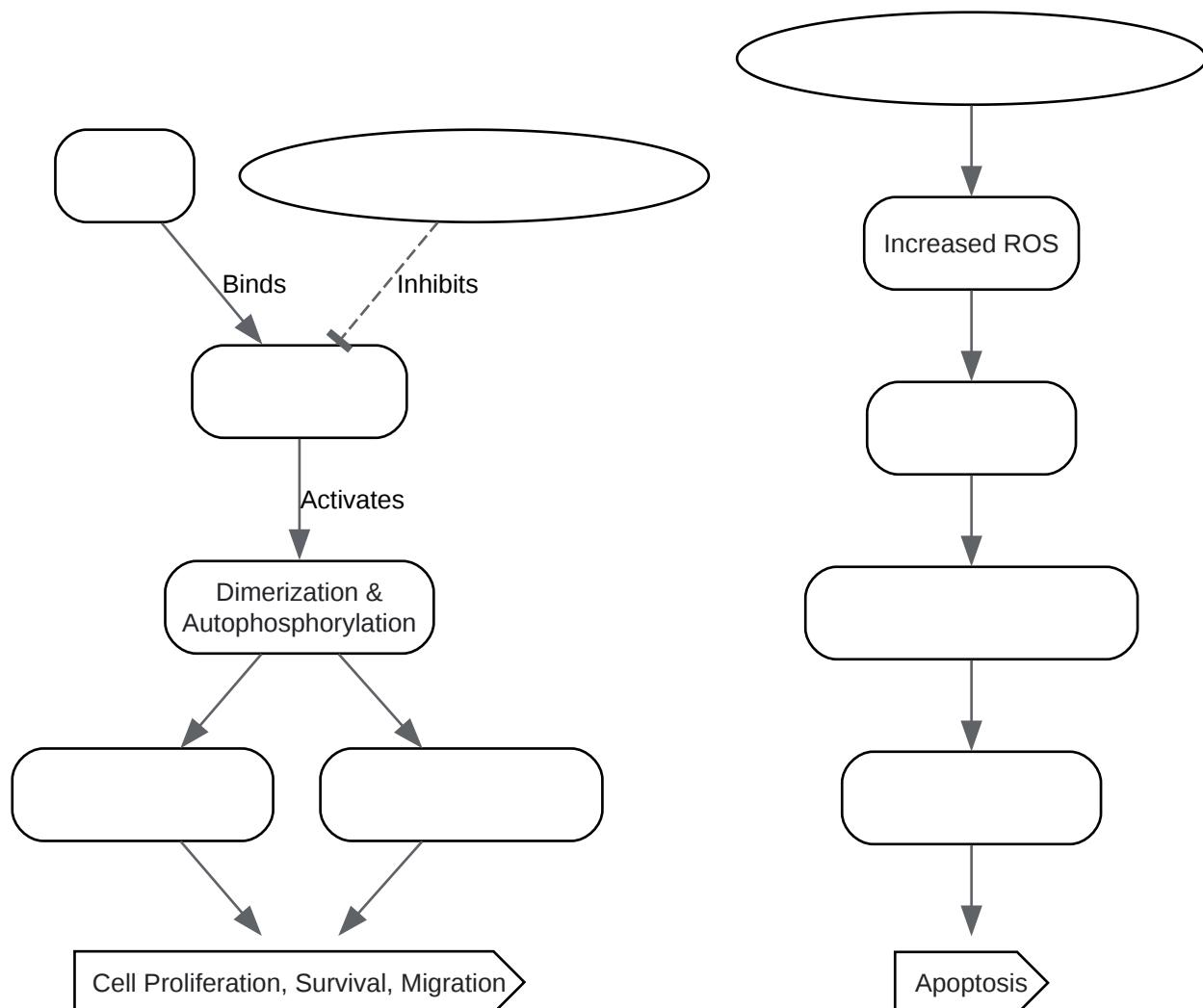
Expected Yield: Approximately 382 g of 1-nitroanthraquinone-2-carboxylic acid with a purity of >98% can be obtained.[7]

In Vitro c-Met Kinase Inhibition Assay

This protocol outlines a method to assess the inhibitory activity of **1-nitro-2-carboxyanthraquinone** against c-Met kinase.







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